

Safety and Handling of 3,4-Dimethylpentanal: A Technical Guide

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Compound of Interest

Compound Name: 3,4-Dimethylpentanal

Cat. No.: B100440

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **3,4-Dimethylpentanal** (CAS No. 19353-21-0). The information is compiled from Safety Data Sheets (SDS), and chemical databases to ensure a thorough understanding of the potential hazards and the implementation of appropriate safety measures in a laboratory or research setting.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is foundational to its safe handling. The following table summarizes the key properties of **3,4-Dimethylpentanal**.

Property	Value	Source(s)
Molecular Formula	C7H14O	[1][2][3][4]
Molecular Weight	114.19 g/mol	[1][2][5]
Appearance	Colorless liquid (likely)	[6]
Boiling Point	134.5 °C at 760 mmHg	[1]
Flash Point	33.4 °C	[1]
Density	0.803 g/cm ³	[1]
Vapor Pressure	8.08 mmHg at 25 °C	[1]
Solubility	Soluble in organic solvents; limited solubility in water.	[6]

Hazard Identification and Classification


3,4-Dimethylpentanal is classified as a hazardous substance. The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a universal framework for hazard communication.


GHS Classification Summary

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

(Source:[5][7])

Hazard Pictograms:

 alt text

 alt text

Signal Word:Warning

Toxicology and Health Effects

While specific quantitative toxicity data such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%) for **3,4-Dimethylpentanal** are not readily available in the reviewed literature, the GHS classification indicates the primary health hazards.

- Inhalation: May cause respiratory irritation.[5][7] Vapors may cause drowsiness and dizziness.
- Skin Contact: Causes skin irritation.[5][7] Prolonged or repeated contact may lead to dermatitis.
- Eye Contact: Causes serious eye irritation.[5][7]
- Ingestion: May be harmful if swallowed. Aspiration hazard is a concern with similar aldehydes.

Experimental Protocols for Safe Handling

The following protocols are derived from standard safety procedures for handling flammable and irritant chemicals and should be strictly adhered to when working with **3,4-Dimethylpentanal**.

4.1. Engineering Controls

- Ventilation: Work in a well-ventilated area. A chemical fume hood is required for all procedures that may generate vapors or aerosols.

- **Ignition Sources:** Keep away from open flames, hot surfaces, sparks, and other sources of ignition. Use explosion-proof electrical, ventilating, and lighting equipment.
- **Grounding:** Ground and bond containers and receiving equipment to prevent static discharge.

4.2. Personal Protective Equipment (PPE)

- **Eye and Face Protection:** Wear chemical safety goggles and a face shield.
- **Skin Protection:**
 - **Gloves:** Wear chemically resistant gloves (e.g., nitrile rubber).
 - **Protective Clothing:** Wear a lab coat and, if necessary, an apron or coveralls to prevent skin contact.
- **Respiratory Protection:** If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.

4.3. General Hygiene Practices

- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.
- Remove contaminated clothing and wash it before reuse.

Storage and Disposal

Proper storage and disposal are critical to maintaining a safe laboratory environment.

5.1. Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from heat, sparks, and open flames.
- Store away from incompatible materials such as strong oxidizing agents.

5.2. Disposal

- Dispose of waste in accordance with local, state, and federal regulations.
- Do not allow the chemical to enter drains or waterways.

Emergency Procedures

6.1. First-Aid Measures

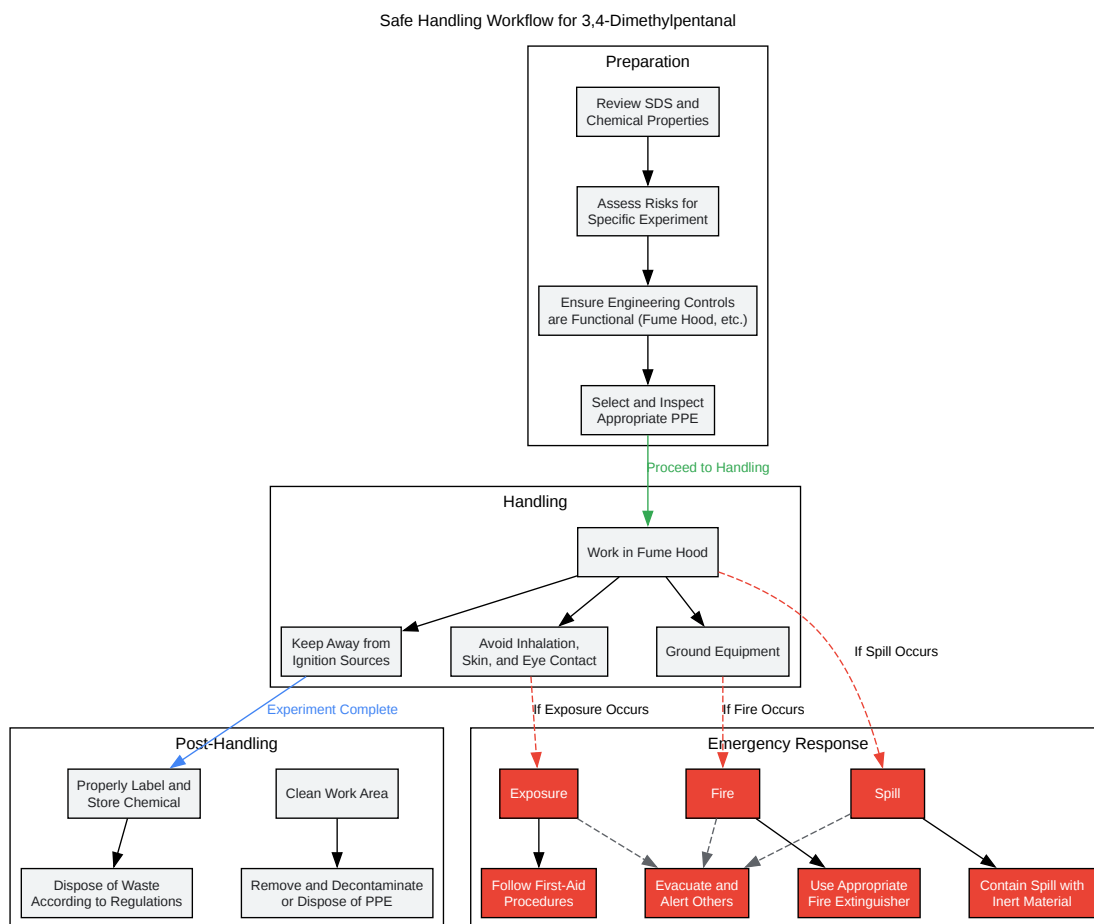
- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

6.2. Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Flammable liquid and vapor. Vapors may travel to a source of ignition and flash back. Containers may explode when heated.

Logical Workflow for Handling 3,4-Dimethylpentanal

The following diagram illustrates the logical progression of safety considerations when working with **3,4-Dimethylpentanal**.



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Caption: Logical workflow for the safe handling of **3,4-Dimethylpentanal**.

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